

# A Comparative Guide to High-Fastness Alternatives for Disperse Red 73

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse red 73

Cat. No.: B103122

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of several high-fastness disperse dyes as alternatives to **Disperse Red 73** for dyeing polyester and its blends. The selection of a suitable red disperse dye is critical in achieving vibrant shades with excellent durability, particularly in applications demanding high performance such as automotive textiles, sportswear, and outdoor fabrics. This document summarizes key performance data, details relevant experimental protocols, and provides visual workflows to aid in the selection of the most appropriate dye for your specific requirements.

## Comparative Performance Data

The following tables summarize the available quantitative data for **Disperse Red 73** and its high-fastness alternatives. Fastness properties are rated on a standard 1-5 or 1-8 scale, where a higher number indicates better performance. It is important to note that fastness properties can vary depending on the specific dyeing process, substrate characteristics, and the concentration of the dye used.<sup>[1]</sup>

Table 1: Comparison of Light, Wash, and Sublimation Fastness Properties

Dye Name	C.I. Name	Light Fastness (Xenon Arc)	Wash Fastness (Staining)	Sublimation Fastness
Disperse Red 73	Disperse Red 73	6[1]	4-5[1]	4[1]
Disperse Red 60	Disperse Red 60	6[1]	4-5[1]	4-5[1]
Disperse Red 92	-	Data not available	Data not available	Data not available
Disperse Red 167	Disperse Red 167	6-7[1]	4-5[1]	4-5[1]
Disperse Red 177	Disperse Red 177	5-6[1]	4-5[1]	5[1]
Disperse Red 354	Disperse Red 167:1	Data not available	4-5[2]	Data not available

Note: Light fastness is typically rated on a scale of 1-8, while wash and sublimation fastness are rated on a scale of 1-5.

Table 2: Comparison of Rubbing (Crocking) Fastness Properties

Dye Name	C.I. Name	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Disperse Red 73	Disperse Red 73	4-5[1]	4-5[1]
Disperse Red 60	Disperse Red 60	Data not available	Data not available
Disperse Red 92	-	Data not available	Data not available
Disperse Red 167	Disperse Red 167	Data not available	Data not available
Disperse Red 177	Disperse Red 177	Data not available	Data not available
Disperse Red 354	Disperse Red 167:1	Data not available	Data not available

Note: Rubbing fastness is rated on a scale of 1-5.

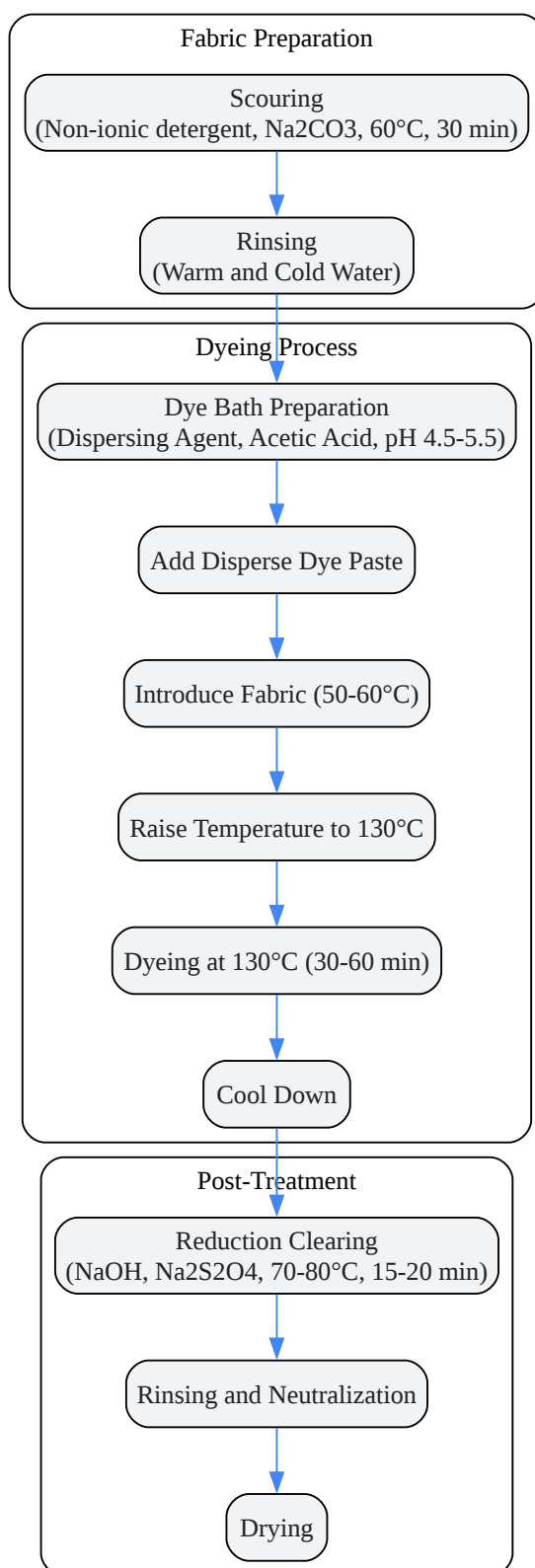
## Experimental Protocols

The fastness data presented in this guide are determined by standardized experimental methodologies. The following are detailed summaries of the key experimental protocols relevant to this comparison.

### High-Temperature Exhaust Dyeing of Polyester

This method is commonly used for applying disperse dyes to polyester fabrics to ensure good dye penetration and fastness.

- **Pre-treatment (Scouring):** Before dyeing, the polyester fabric is scoured to remove impurities. This is typically done in a bath containing a non-ionic detergent (e.g., 5 g/L) and sodium carbonate (e.g., 2 g/L) at 60°C for 30 minutes. The fabric is then thoroughly rinsed with warm and cold water.[\[2\]](#)
- **Dye Bath Preparation:** A dye bath is prepared with a specific liquor ratio (e.g., 1:10). An anionic dispersing agent is added, and the pH is adjusted to 4.5-5.5 using acetic acid.[\[3\]](#) The disperse dye is first pasted with a small amount of water before being added to the dye bath.[\[2\]](#)
- **Dyeing Cycle:** The scoured fabric is introduced into the dye bath at approximately 50-60°C. The temperature is raised to 130°C at a controlled rate (e.g., 2°C/minute) and held at this temperature for 30-60 minutes.[\[3\]](#)
- **Post-treatment (Reduction Clearing):** After dyeing, a reduction clearing process is performed to remove unfixed dye from the fiber surface, which is crucial for good wash fastness. This involves treating the dyed fabric in a bath containing sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L) at 70-80°C for 15-20 minutes. The fabric is then rinsed thoroughly and neutralized.[\[3\]](#)



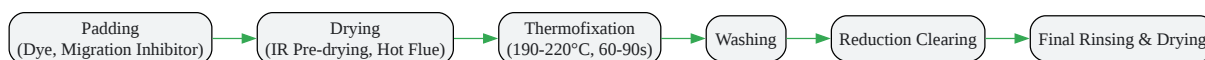
[Click to download full resolution via product page](#)

### High-Temperature Exhaust Dyeing Workflow

## Thermosol Dyeing of Polyester

The Thermosol process is a continuous method suitable for dyeing polyester and its blends.

- **Padding:** The fabric is padded with a liquor containing the disperse dye, a migration inhibitor, and a thickening agent.
- **Drying:** The padded fabric is dried, often using an infrared pre-dryer followed by a hot flue dryer.
- **Thermofixation:** The dried fabric is passed through a thermofixation unit at a high temperature (typically 190-220°C) for 60-90 seconds. During this step, the dye sublimes and diffuses into the polyester fibers.
- **After-treatment:** Similar to the exhaust method, a washing and reduction clearing process is necessary to remove unfixed dye and auxiliary chemicals.



[Click to download full resolution via product page](#)

### Thermosol Dyeing Process Workflow

## Fastness Testing Protocols

This test assesses the resistance of the color to laundering.

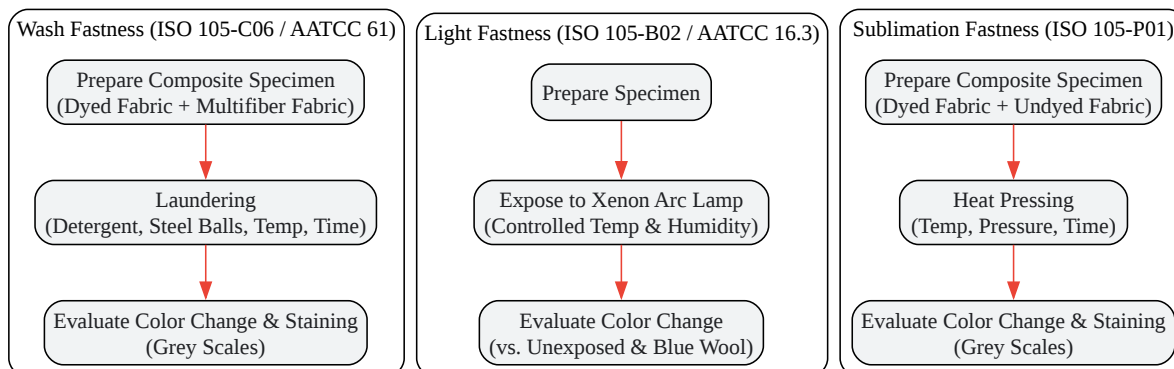
- **Specimen Preparation:** A specimen of the dyed fabric is stitched together with a multifiber test fabric containing strips of various fibers (e.g., cotton, wool, polyester, nylon, acetate).<sup>[1]</sup>
- **Procedure:** The composite specimen is placed in a stainless-steel container with a specified detergent solution and stainless-steel balls to simulate mechanical action. The container is then agitated in a laundering machine at a specific temperature (e.g., 49°C for AATCC 61 2A) for a set duration (e.g., 45 minutes).<sup>[1][4]</sup>
- **Evaluation:** After washing and drying, the change in color of the dyed specimen and the degree of staining on the multifiber test fabric are assessed using standard grey scales.<sup>[1]</sup>

This test evaluates the resistance of the dye to fading when exposed to an artificial light source simulating natural sunlight.<sup>[1]</sup>

- Apparatus: A xenon arc lamp weathering apparatus is used.<sup>[1]</sup>
- Procedure: The dyed fabric specimen is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity. The exposure continues for a specified duration or until a certain level of fading is observed in a standard blue wool reference fabric exposed simultaneously.<sup>[1]</sup>
- Evaluation: The change in color of the exposed specimen is assessed by comparing it with an unexposed sample of the same fabric using a grey scale for color change.<sup>[1]</sup>

This test determines the resistance of the color to sublimation during dry heat treatments.

- Apparatus: A heat press or a specialized sublimation fastness tester is used.
- Procedure: The dyed specimen is placed in contact with an undyed white fabric (typically polyester). The composite sample is then subjected to a specific temperature (e.g., 180°C, 200°C, or 210°C) and pressure for a set time (e.g., 30 seconds).<sup>[5]</sup>
- Evaluation: The change in color of the original specimen and the staining of the adjacent white fabric are assessed using grey scales.<sup>[5]</sup>



[Click to download full resolution via product page](#)

### Fastness Testing Experimental Workflow

## Conclusion

The selection of an appropriate alternative to **Disperse Red 73** depends on the specific fastness requirements of the end-product. Disperse Red 167 and Disperse Red 177, for instance, demonstrate excellent light and sublimation fastness, making them suitable for applications exposed to sunlight and high temperatures. While comprehensive data for all alternatives is not publicly available, this guide provides a foundational comparison based on existing data and standardized testing protocols. For a definitive selection, it is recommended to conduct direct comparative testing of the most promising candidates under your specific processing conditions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. textilelearner.net [textilelearner.net]
- To cite this document: BenchChem. [A Comparative Guide to High-Fastness Alternatives for Disperse Red 73]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103122#alternatives-to-disperse-red-73-for-high-fastness-dyeing]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)